

Application Notes and Protocols: Sodium Metaborate as a Flame Retardant in Polymers

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Compound of Interest

Compound Name: Sodium Metaborate Octahydrate

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These application notes provide a comprehensive overview of the use of sodium metaborate as a flame retardant in various polymer systems. This document details the mechanisms of action, presents key performance data, and offers detailed experimental protocols for the preparation and testing of flame-retardant polymer composites.

Introduction to Sodium Metaborate as a Flame Retardant

Sodium metaborate (NaBO_2) is an inorganic salt that has garnered attention as an effective, halogen-free flame retardant for a range of polymeric materials. Its flame retardant properties are attributed to a multi-modal mechanism that includes the release of water upon heating, the formation of a protective glassy char layer, and the dilution of flammable gases.^[1] It can be used alone or in synergy with other flame retardants to enhance the fire safety of polymers.

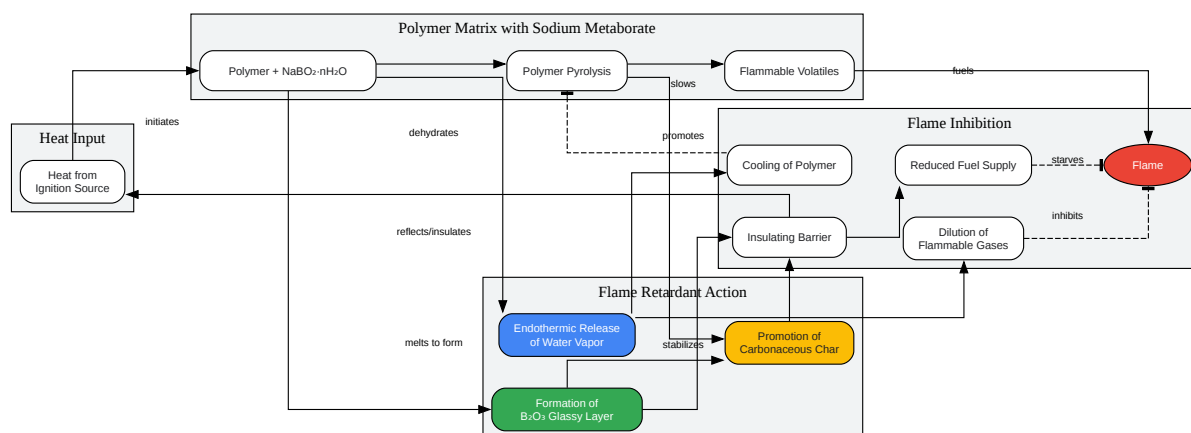
Mechanism of Flame Retardancy

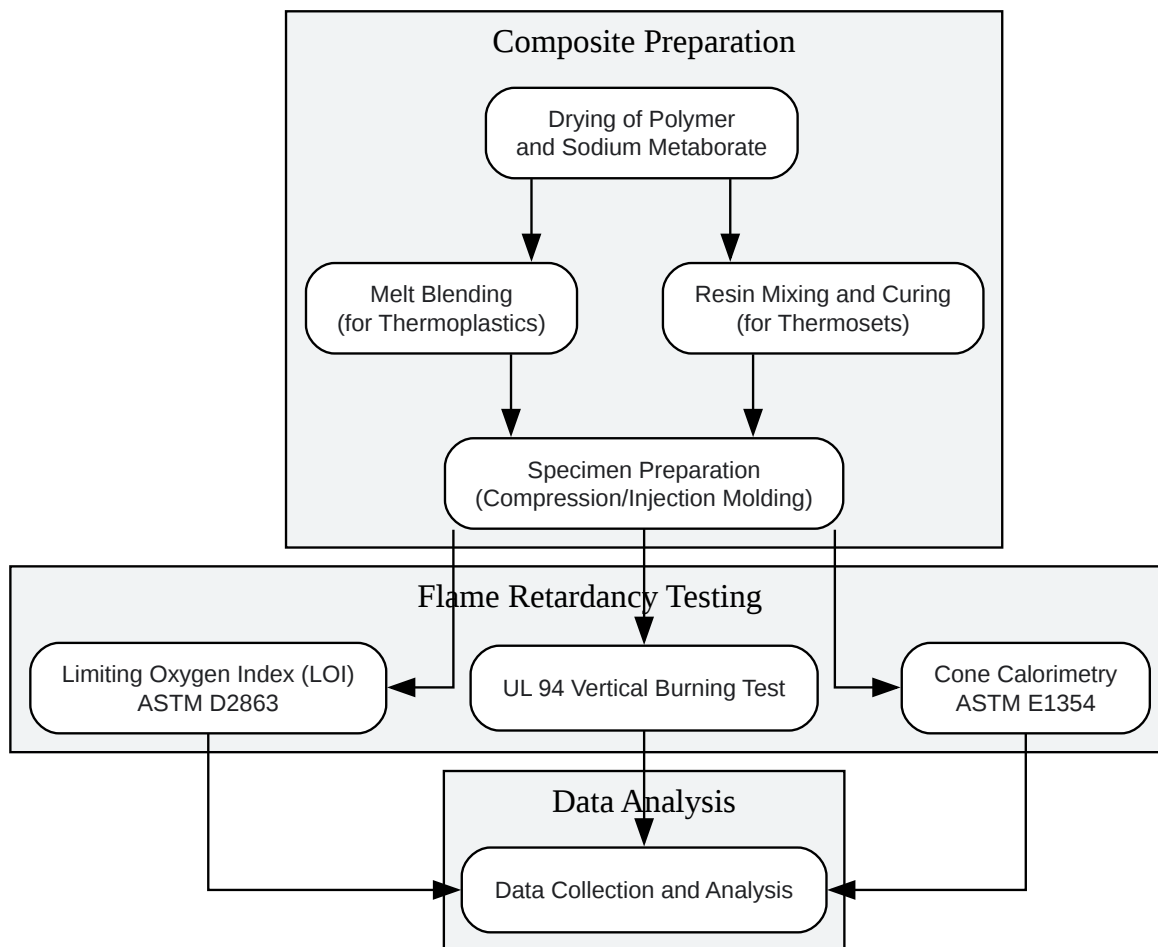
The flame retardant action of sodium metaborate in polymers is a complex process involving both physical and chemical mechanisms that primarily occur in the condensed phase (i.e., within the polymer).

- **Endothermic Decomposition and Water Release:** Hydrated forms of sodium metaborate, upon heating, release water molecules. This process is endothermic, meaning it absorbs

heat from the polymer, thereby cooling the material and slowing down the rate of pyrolysis. The released water vapor also dilutes the concentration of flammable gases and oxygen in the vicinity of the flame.

- **Formation of a Protective Glassy Layer:** As the temperature increases, sodium metaborate melts and forms a glassy, vitreous layer of boric oxide (B_2O_3) on the surface of the polymer. [1] This layer acts as a physical barrier, insulating the underlying polymer from the heat of the flame and preventing the escape of flammable volatile degradation products.
- **Char Promotion:** Borates are known to promote the formation of a stable carbonaceous char. [1] This char layer further insulates the polymer and reduces the amount of fuel available for combustion. The interaction between the borate and the polymer degradation products can lead to cross-linking reactions, which enhance char stability.
- **Synergistic Effects:** Sodium metaborate can exhibit synergistic effects when combined with other flame retardants, such as phosphorus-containing compounds. The boron and phosphorus compounds can interact to form a more stable and effective char layer, enhancing the overall flame retardant performance.[2][3]





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References

- 1. Borates in polymers and coatings: Improving fire retardancy | U.S. Borax [borax.com]
- 2. researchgate.net [researchgate.net]

- 3. The Effect of Borate on the Properties of Flame-retardant PP Composites [journal-n.scnu.edu.cn]
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